

Solubility of Cryptochlorogenic acid in common laboratory solvents.

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Compound of Interest

Compound Name: *Cryptochlorogenic acid*

Cat. No.: *B190876*

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Cryptochlorogenic Acid Solubility: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **cryptochlorogenic acid** in common laboratory solvents. Below you will find frequently asked questions, troubleshooting guides, quantitative data, and detailed experimental protocols.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: What are the recommended solvents for dissolving **cryptochlorogenic acid**?

A1: **Cryptochlorogenic acid** is soluble in organic solvents such as methanol, ethanol, and Dimethyl Sulfoxide (DMSO)[1]. For stock solutions, ethanol and DMSO are commonly used.

Q2: I am having trouble dissolving **cryptochlorogenic acid**. What can I do?

A2: If you are experiencing difficulty dissolving the compound, you can try the following methods to increase solubility:

- Gentle Heating: Warm the solution to 37°C to aid dissolution[2].

- Sonication: Use an ultrasonic bath to provide mechanical agitation, which can help break down solid particles and enhance solubilization[1][2].
- Solvent Selection: Ensure you are using an appropriate solvent. Based on available data, DMSO has shown higher solvating power than ethanol for this compound[3].

Q3: What is the maximum concentration of **cryptochlorogenic acid** I can dissolve in ethanol?

A3: The reported solubility of **cryptochlorogenic acid** in ethanol is ≥ 35.4 mg/mL.

Q4: What is the maximum concentration of **cryptochlorogenic acid** I can dissolve in DMSO?

A4: The reported solubility of **cryptochlorogenic acid** in DMSO is 50 mg/mL. It is noted that sonication may be required to achieve this concentration.

Q5: How should I prepare and store a stock solution of **cryptochlorogenic acid**?

A5: To prepare a stock solution, select an appropriate solvent and weigh the desired amount of **cryptochlorogenic acid**. Add the solvent and use sonication or gentle heat if necessary to fully dissolve the compound. Once prepared, it is recommended to store the solution in aliquots to avoid repeated freeze-thaw cycles, which can degrade the product. For long-term storage, keep the stock solution at -20°C or -80°C .

Q6: My **cryptochlorogenic acid** appears as a solid white powder. Is this normal?

A6: Yes, **cryptochlorogenic acid** is typically supplied as a white to pale-yellow solid or white needle-shaped crystals.

Quantitative Solubility Data

The following table summarizes the known solubility of **cryptochlorogenic acid** in common laboratory solvents.

Solvent	Reported Solubility	Molarity (mM)	Conditions	Source(s)
Ethanol (EtOH)	≥35.4 mg/mL	≥100 mM	Not specified	
Dimethyl Sulfoxide (DMSO)	50 mg/mL	141.12 mM	Requires sonication	
Methanol	Soluble	Not specified	Not specified	

Molecular Weight of **Cryptochlorogenic acid**: 354.31 g/mol

Experimental Protocols

Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound.

1. Preparation of a Saturated Solution:

- Add an excess amount of solid **cryptochlorogenic acid** to a known volume of the selected solvent (e.g., ethanol, DMSO, water) in a sealed glass flask or vial. The presence of undissolved solid is necessary to ensure equilibrium is reached.
- Seal the container to prevent solvent evaporation.

2. Equilibration:

- Place the container in a temperature-controlled shaker or agitator.
- Agitate the mixture at a constant temperature for an extended period, typically 24 to 72 hours, to ensure that the solution reaches equilibrium between the dissolved and undissolved compound.

3. Phase Separation:

- Once equilibrium is achieved, separate the undissolved solid from the saturated solution.
- This is typically done by first centrifuging the sample to pellet the excess solid.

- Carefully collect the supernatant and filter it using a chemically inert syringe filter (e.g., PTFE) that will not absorb the solute. This step ensures that no solid particles are present in the solution to be analyzed.

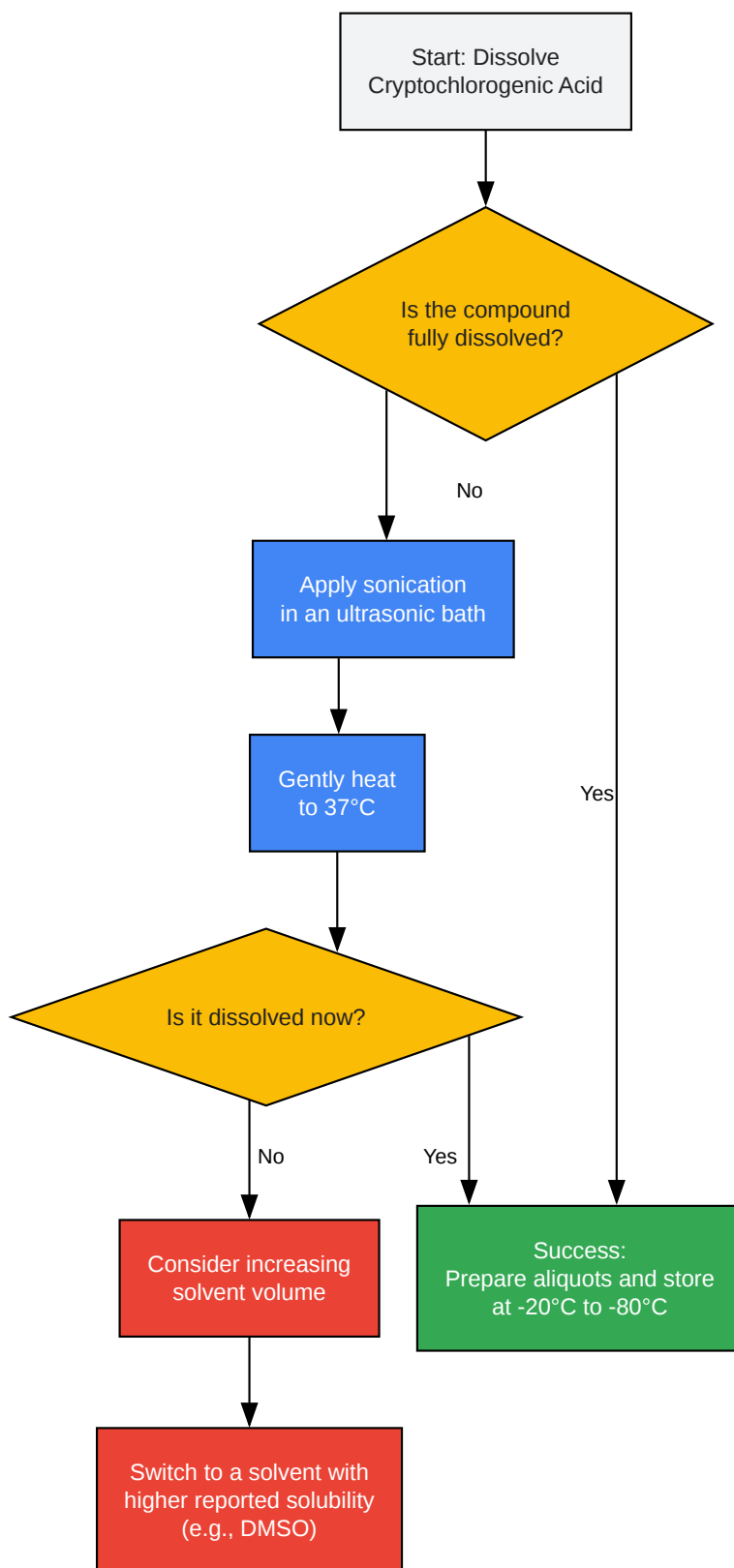
4. Quantification:

- Determine the concentration of **cryptochlorogenic acid** in the clear, saturated filtrate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- Prepare a calibration curve using standard solutions of **cryptochlorogenic acid** with known concentrations to ensure accurate quantification.

5. Data Reporting:

- Report the solubility in standard units such as mg/mL or mol/L, specifying the solvent and the temperature at which the experiment was conducted.

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References

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